

Solriamfetol Synthesis: Impurity Troubleshooting & Process Optimization Center

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Compound of Interest

Compound Name: *tert-Butyl (2-amino-3-phenylpropyl)carbamate*

CAS No.: 943323-35-1

Cat. No.: B1288437

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Topic: Troubleshooting Guide for Solriamfetol Synthesis Impurities Content Type: Technical Support Center (Q&A Format) Audience: Process Chemists, Analytical Scientists, and Drug Development Professionals

Executive Summary

Solriamfetol ((R)-2-amino-3-phenylpropyl carbamate) is a dopamine and norepinephrine reuptake inhibitor (DNRI).^{[1][2]} Its synthesis, while structurally seemingly simple, presents significant regioselectivity challenges. The primary chemical conflict lies in directing carbamoylation to the hydroxyl group (O-carbamoylation) while preserving the amine, preventing the thermodynamically favored cyclic carbamate (oxazolidinone) formation, and maintaining enantiomeric purity.

This guide addresses the three critical failure modes in Solriamfetol manufacturing:

- Regioselectivity Failure: Formation of N-carbamoyl or cyclic byproducts.
- Enantiomeric Drift: Racemization of the D-Phenylalanine backbone.

- Purification Inefficiency: Difficulty separating the polar amino-alcohol starting material.

Module 1: Synthesis & Reaction Impurities

Q1: We are detecting high levels of 4-benzyl-2-oxazolidinone (Cyclic Impurity). What is driving this formation?

Diagnosis: The formation of 4-benzyl-2-oxazolidinone is a thermodynamic trap. It typically occurs via intramolecular cyclization where the amine nucleophile attacks the carbamate carbonyl, displacing ammonia (or the leaving group used in carbamoylation).

Root Causes & Corrective Actions:

Cause	Mechanism	Corrective Action
Premature Deprotection	If using the N-Boc/Cbz route, partial loss of the protecting group during the O-carbamoylation step exposes the free amine, which immediately cyclizes.	Buffer pH: Ensure the reaction environment remains strictly neutral or slightly basic (if using base-labile PG) or avoid strong Lewis acids during carbamoylation.
Thermal Stress	High temperatures during the carbamoylation or workup phase promote the elimination of ammonia to form the stable 5-membered ring.	Thermal Limit: Maintain reaction temperature <40°C. Perform solvent stripping under high vacuum at low bath temperatures (<35°C).
Base Catalysis	Strong bases (e.g., NaOH, KOH) used during the workup of the intermediate can catalyze the cyclization.	Quench Protocol: Use mild bases like NaHCO ₃ or organic bases (TEA/DIPEA) for neutralization. Avoid pH > 10.

Q2: Our HPLC shows a significant peak for the N-carbamoyl isomer (Urea impurity). How do we prevent

this?

Diagnosis: This indicates a failure in the protection strategy or, if using the "Direct Route" (Acid + Sodium Cyanate), a failure in pH control. The amine is significantly more nucleophilic than the hydroxyl group.

Troubleshooting Protocol:

- Check Starting Material Purity: Ensure your N-protected D-phenylalaninol (e.g., N-Boc-D-phenylalaninol) contains <0.1% free D-phenylalaninol.
- Reagent Order (Direct Route): If using the acid-salt method (reacting D-phenylalaninol salts with cyanate), the acid equivalents are critical. You must protonate the amine () to deactivate it, allowing the to react.
 - Optimization: Increase acid stoichiometry to 1.1–1.2 eq relative to the amine. If the pH rises above 4.0 during cyanate addition, N-carbamoylation dominates.

Q3: The reaction yield is good, but we see N,O-dicarbamoylated impurities.

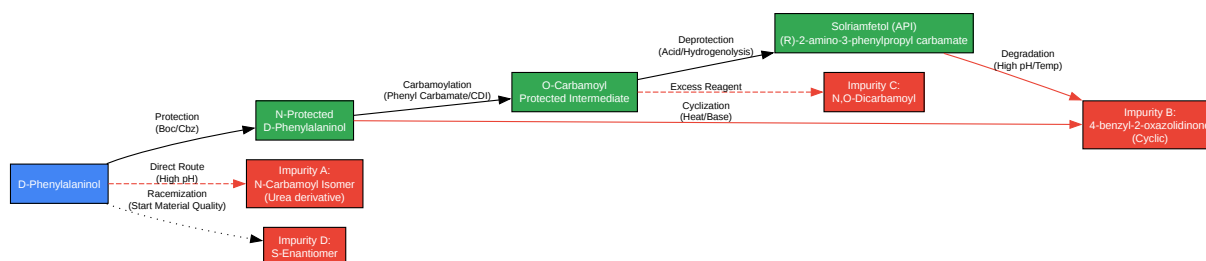
Diagnosis: This "Over-reaction" impurity occurs when the protecting group is unstable or if the "Direct Route" is pushed too hard with excess cyanate/carbamate reagents.

Fix:

- Stoichiometry Control: Limit the carbamoylating agent (e.g., phenyl carbamate or chlorosulfonyl isocyanate) to 1.05 equivalents.
- Monitoring: Implement strict IPC (In-Process Control) via HPLC. Stop the reaction when the mono-carbamate plateau is reached, even if ~2-3% starting material remains (it is easier to purge SM than dicarbamate).

Module 2: Visualizing the Impurity Pathways

The following diagram illustrates the critical decision points in the synthetic pathway where impurities are generated.



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Figure 1: Synthetic pathways highlighting the divergence points for Urea (N-carbamoyl), Cyclic (Oxazolidinone), and Dicarbamoyl impurities.

Module 3: Analytical & Purification Troubleshooting

Q4: We cannot separate the S-enantiomer from the active R-enantiomer using standard C18 HPLC.

Diagnosis: Standard C18 columns are achiral and cannot resolve enantiomers. The S-enantiomer is a critical impurity (inactive) and must be controlled to <0.5% (ICH limits).^[1]

Solution: Chiral HPLC Method You must switch to a polysaccharide-based chiral stationary phase.^[3]

- Column: Lux Amylose-1 (or equivalent Chiralpak AD-H).
- Mobile Phase: Polar Organic Mode is often superior for solubility.

- Composition: Methanol/Acetonitrile (with 0.1% Diethylamine or Ethanolamine).
- Resolution Target:
.
- Note: If you observe a "shoulder" on the main peak in C18, it is likely not the enantiomer but rather the regioisomer (N-carbamoyl), which has very similar polarity.

Q5: The residual D-Phenylalaninol (Starting Material) is tailing and co-eluting with the solvent front.

Diagnosis: D-Phenylalaninol is highly polar and basic. It retains poorly on standard C18 phases and interacts with silanols, causing tailing.

Optimized HPLC Protocol (Related Substances): To quantify residual SM and process impurities simultaneously:

- Column: Kinetex Polar C18 (Phenomenex) or equivalent "Aq" (Aqueous stable) column.
- Mobile Phase A: 0.1% Perchloric Acid (or 0.1% TFA) in Water.
- Mobile Phase B: Acetonitrile.[4]
- Gradient: Start at low organic (3-5% B) to retain the polar Phenylalaninol, then ramp to 50% B to elute the API and non-polar impurities (Bis-carbamates).
- Detection: 210 nm (Phenyl ring absorption).[4]

Q6: How do we remove the "Cyclic Impurity" (Oxazolidinone) during purification? It co-crystallizes with the API.

Purification Strategy: The oxazolidinone impurity is significantly less polar than Solriamfetol HCl salt.

- Salt Formation: Convert the crude free base to the HCl salt.[4] The Solriamfetol-HCl is water-soluble; the cyclic carbamate is neutral and less soluble in water but soluble in organics.

- Slurry Wash: Perform a slurry wash of the crude HCl salt in Ethyl Acetate or IPA/MTBE.
 - Mechanism:[2][5][6][7] Solriamfetol HCl remains solid; the cyclic impurity dissolves in the organic layer.
- Recrystallization: If levels remain >0.15%, recrystallize from Isopropanol/Water (9:1).

References

- Al-Rifai, N., et al. (2023).[2][4] "Solriamfetol impurities: Synthesis, characterization, and analytical method (UPLC-UV) validation." Journal of Pharmaceutical Analysis, 13(4), 403-411.[4] [4]
- SK Biopharmaceuticals. (2021).[8] "Process for preparation of solriamfetol and intermediates thereof." World Intellectual Property Organization, Patent WO2021161232A1.
- Strollo, P. J., et al. (2019).[9] "Solriamfetol for the Treatment of Excessive Daytime Sleepiness in OSA." New England Journal of Medicine, 380, 1080-1082.
- Sikora, A., et al. (2020). "Determination of the Enantiomeric Purity of Solriamfetol by High-Performance Liquid Chromatography." Chromatographia, 83, 1080–1082.
- Jazz Pharmaceuticals. (2019).[10] "Sunosi (solriamfetol) Prescribing Information." FDA Access Data.

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Sources

- 1. pak.elte.hu [pak.elte.hu]
- 2. WO2021161232A1 - Process for preparation of solriamfetol and intermediates thereof - Google Patents [patents.google.com]
- 3. d-nb.info [d-nb.info]

- [4. Solriamfetol impurities: Synthesis, characterization, and analytical method \(UPLC-UV\) validation - ProQuest \[proquest.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [7. Solriamfetol impurities: Synthesis, characterization, and analytical method \(UPLC-UV\) validation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. sklifescienceinc.com \[sklifescienceinc.com\]](#)
- [9. newdrugapprovals.org \[newdrugapprovals.org\]](#)
- [10. Media < SK Biopharmaceuticals \[skbp.com\]](#)
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